

Personal protective equipment for handling 3-Butoxycyclohex-2-en-1-one

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Compound of Interest

Compound Name: 3-Butoxycyclohex-2-en-1-one

Cat. No.: B091916

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Essential Safety and Handling Guide for 3-Butoxycyclohex-2-en-1-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **3-Butoxycyclohex-2-en-1-one**. The following procedural guidance is based on best practices for handling similar chemical compounds and is intended to ensure the safety of all laboratory personnel.

I. Personal Protective Equipment (PPE) and Safety Measures

When handling **3-Butoxycyclohex-2-en-1-one**, a comprehensive approach to personal protection is critical. The following PPE is mandatory to minimize exposure and ensure safety.

Engineering Controls: All procedures involving **3-Butoxycyclohex-2-en-1-one** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.[\[1\]](#) Eyewash stations and safety showers must be readily accessible in the immediate work area.
[\[1\]](#)

Personal Protective Equipment:

- Eye and Face Protection: Chemical safety goggles that meet the ANSI Z.87.1 standard are required.[2][3] A face shield should be worn over safety goggles whenever there is a significant risk of splashing.[2][3]
- Hand Protection: Chemical-resistant gloves are mandatory.[4][5] Given the ketone functional group, nitrile or neoprene gloves are recommended for incidental contact.[2][6] For prolonged contact or immersion, heavier-duty gloves should be considered. Always inspect gloves for any signs of degradation or perforation before use and practice proper glove removal techniques to avoid skin contact.
- Body Protection: A flame-resistant lab coat must be worn and kept buttoned to protect against splashes and spills.[2] Long pants and closed-toe shoes are required to ensure no skin is exposed.[2][3]
- Respiratory Protection: If work cannot be conducted within a fume hood or if there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.[2][4]

II. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is essential for the safe handling of **3-Butoxycyclohex-2-en-1-one**.

- Preparation:
 - Before beginning any work, ensure that all necessary PPE is available and in good condition.
 - Verify that the chemical fume hood is functioning correctly.
 - Have all necessary equipment and reagents ready to minimize movement and potential for spills.
- Handling:
 - Wear all required PPE as outlined in the section above.

- Conduct all transfers and manipulations of **3-Butoxycyclohex-2-en-1-one** within the fume hood.
- Use compatible labware (e.g., glass, Teflon®) to avoid degradation.
- Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#) In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[\[1\]](#)[\[7\]](#)

- Storage:
 - Store **3-Butoxycyclohex-2-en-1-one** in a tightly sealed, properly labeled container.[\[1\]](#)
 - Keep the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong acids.[\[1\]](#)

III. Disposal Plan

Proper disposal of **3-Butoxycyclohex-2-en-1-one** and its contaminated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - All disposable materials that come into contact with **3-Butoxycyclohex-2-en-1-one**, including gloves, pipette tips, and paper towels, must be collected in a designated, labeled hazardous waste container.
 - Unused or waste **3-Butoxycyclohex-2-en-1-one** should be collected in a separate, compatible, and clearly labeled hazardous waste container.
- Disposal Procedure:
 - Do not dispose of **3-Butoxycyclohex-2-en-1-one** down the drain.
 - All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[\[1\]](#)[\[8\]](#)
 - Follow all local, state, and federal regulations for the disposal of chemical waste.[\[8\]](#)

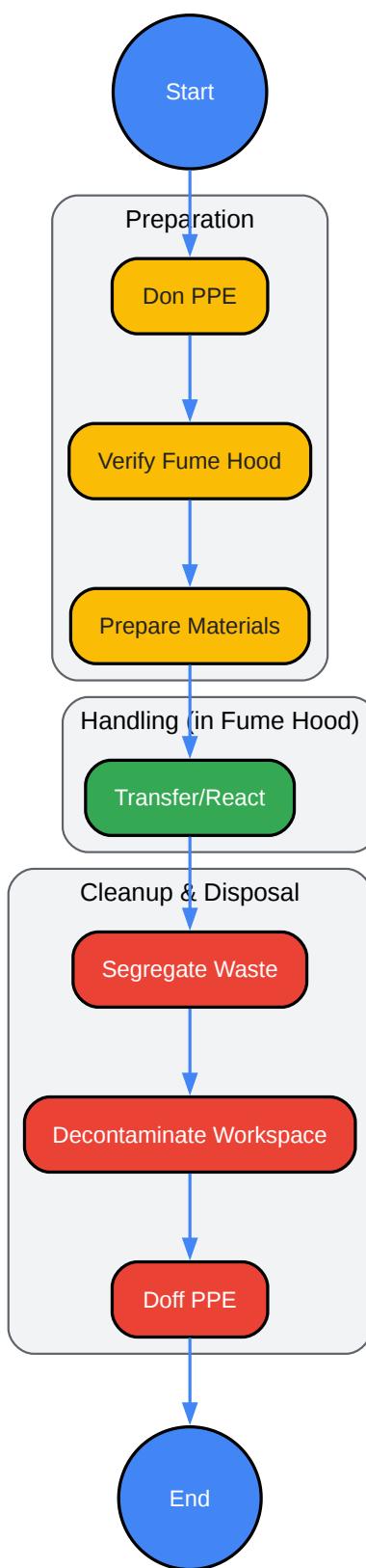
IV. Quantitative Data Summary

While specific quantitative data for **3-Butoxycyclohex-2-en-1-one** is not readily available, the table below provides information for a structurally related compound, 2-Cyclohexen-1-one, to serve as a reference.

Property	Value	Source
Molecular Formula	C6H8O	[9]
CAS Number	930-68-7	[9]
Flash Point	59 °C / 138.2 °F	[9]
Hazards	Flammable liquid and vapor, Toxic if swallowed, Causes serious eye irritation, Fatal in contact with skin or if inhaled	[9]

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **3-Butoxycyclohex-2-en-1-one** in a laboratory setting.



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Caption: Workflow for Safe Handling of **3-Butoxycyclohex-2-en-1-one**.

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